

The Analytical Imperative: Why DIOP and its CRMs Matter

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Diisooctyl phthalate*

Cat. No.: *B129133*

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Diisooctyl phthalate (CAS: 27554-26-3) is a high-molecular-weight phthalate ester used to impart flexibility and durability to polymers, most notably polyvinyl chloride (PVC).^{[1][2]} Its applications span from wire and cable insulation to flooring and automotive interiors. However, like many phthalates, DIOP is not chemically bound to the polymer matrix and can leach into the environment, leading to human exposure.^[1]

Concerns over potential endocrine-disrupting effects and other adverse health impacts have led regulatory bodies worldwide to establish strict limits on its presence in consumer goods, especially children's toys and childcare articles.^{[3][4][5]} For instance, in the United States, DIOP is provisionally banned in certain children's products at concentrations above 0.1%.^{[3][4]} The European Union has similar restrictions under the REACH regulation.^[6] This regulatory framework mandates that laboratories be able to accurately quantify DIOP at low levels, a task that is impossible without the use of CRMs.

A CRM is a standard of the highest quality, produced by a Reference Material Producer accredited to ISO 17034, and is characterized by a metrologically valid procedure for one or more specified properties, accompanied by a certificate providing the value of the specified property, its associated uncertainty, and a statement of metrological traceability.^{[7][8]} Using a CRM is the only way to establish a direct link to a recognized, accurate standard (e.g., from a National Metrology Institute like NIST), ensuring the results are reliable and comparable across different laboratories and methods.

Comparative Analysis of DIOP Certified Reference Materials

Several reputable suppliers offer DIOP CRMs, typically in two forms: neat (a pure substance) or as a solution in a high-purity solvent. The choice depends on the specific needs of the laboratory's workflow.

Table 1: Comparison of Commercially Available **Diisooctyl Phthalate** (DIOP) CRMs

| Supplier | Product Name/Number | Format | Concentration/Purity | Matrix/Solvent | Accreditation |
|--------------------------|-----------------------------|-----------------|----------------------|----------------|--------------------------|
| AccuStandar d | ALR-103S[9] | Solution | 100 µg/mL | Methanol | ISO 17034, ISO/IEC 17025 |
| Sigma- Aldrich (Supelco) | TraceCERT® (Generic)[7] | Neat / Solution | Varies | Varies | ISO 17034, ISO/IEC 17025 |
| LABSTANDA RD | AST1Y6P317 0[10] | Neat | ≥ 95% | N/A | ISO 17034 |
| Dr. Ehrenstorfer (LGC) | DRE-C16215000 (Generic)[11] | Neat / Solution | Varies | Varies | ISO 17034, ISO/IEC 17025 |
| CPAchem | (Generic Phthalates)[8] | Neat / Solution | Varies | Varies | ISO 17034, ISO/IEC 17025 |

Causality Behind Selection:

- **Neat vs. Solution:** Laboratories performing high-volume analysis or creating their own multi-level calibration curves often prefer the cost-effectiveness and flexibility of a neat CRM. Conversely, labs that require immediate, ready-to-use standards for routine testing may opt for a solution CRM to minimize preparation errors and save time.

- Solvent Choice: The solvent matrix (e.g., Methanol) must be compatible with the analytical instrumentation. For Gas Chromatography (GC), volatile solvents that do not interfere with the analytes of interest are chosen.
- Accreditation: The dual ISO 17034 and ISO/IEC 17025 accreditation is the gold standard. ISO 17034 ensures the competence of the manufacturer as a Reference Material Producer, while ISO/IEC 17025 ensures the competence of the testing and calibration laboratory that certifies the material's value.[7][12]

The Broader Context: Comparison with Other Phthalate and Alternative Plasticizer CRMs

DIOP is rarely analyzed in isolation. Regulations typically cover a panel of phthalates. Therefore, a comprehensive analytical approach requires CRMs for other key phthalates. Furthermore, as the industry shifts towards non-phthalate alternatives, the need for their respective CRMs is growing.

Other Regulated Phthalate CRMs

The Consumer Product Safety Improvement Act (CPSIA) and EU REACH regulate a group of phthalates, making multi-component analysis a common requirement.[5][13]

Table 2: Key Regulated Phthalates and Availability of their CRMs

| Phthalate | Acronym | CAS No. | Typical CRM Availability | Key Regulatory Mention |
|----------------------------|---------|------------|-------------------------------|------------------------|
| Di(2-ethylhexyl) phthalate | DEHP | 117-81-7 | High (Neat, Solution, Matrix) | CPSC, REACH[5][6] |
| Dibutyl phthalate | DBP | 84-74-2 | High (Neat, Solution, Matrix) | CPSC, REACH[5][6] |
| Benzyl butyl phthalate | BBP | 85-68-7 | High (Neat, Solution, Matrix) | CPSC, REACH[5][6] |
| Diisononyl phthalate | DINP | 28553-12-0 | High (Neat, Solution, Matrix) | CPSC, REACH[5][6] |
| Di-n-octyl phthalate | DNOP | 117-84-0 | High (Neat, Solution, Matrix) | CPSC, REACH[6][14] |
| Diisooctyl phthalate | DIOP | 27554-26-3 | Moderate (Neat, Solution) | CPSC (Interim ban)[3] |

A particularly valuable resource is the NIST Standard Reference Material (SRM) 2860, which consists of PVC with certified values for six phthalates (DEHP, DNOP, DnBP, BBP, DINP, DIDP).[15] While it doesn't contain DIOP, it serves as an excellent matrix CRM for method validation and quality control for the analysis of other phthalates in a real-world material.

CRMs for Alternative Plasticizers

The "phthalate-free" trend has led to the widespread use of alternative plasticizers.[1][16][17] Laboratories must now develop and validate methods for these emerging compounds.

Table 3: Common Phthalate Alternatives and CRM Availability

| Alternative Plasticizer | Acronym | CAS No. | Typical CRM Availability |
|--|-------------|-------------|-----------------------------|
| Diethyl terephthalate | DOTP / DEHT | 6422-86-2 | Increasing (Neat, Solution) |
| Diisononyl cyclohexane-1,2-dicarboxylate | DINCH | 166412-78-8 | Increasing (Neat, Solution) |
| Acetyl tributyl citrate | ATBC | 77-90-7 | Moderate (Neat, Solution) |
| Di(2-ethylhexyl) adipate | DEHA | 103-23-1 | Moderate (Neat, Solution) |

Expertise & Experience Insight: When developing methods for new materials, it is crucial to check for the presence of these alternative plasticizers. The absence of regulated phthalates does not guarantee the absence of other plasticizers that may interfere with analysis or be subject to future regulation.[\[17\]](#)

Experimental Protocol: Quantification of DIOP in PVC using GC-MS

The following protocol outlines a robust, self-validating method for determining DIOP in a polymer matrix, based on established standards like CPSC-CH-C1001-09.3 and ASTM D8133. [\[18\]](#)[\[19\]](#) Gas Chromatography-Mass Spectrometry (GC-MS) is the technique of choice due to its high selectivity and sensitivity, which is necessary for identifying and quantifying specific phthalates in complex mixtures.[\[20\]](#)[\[21\]](#)

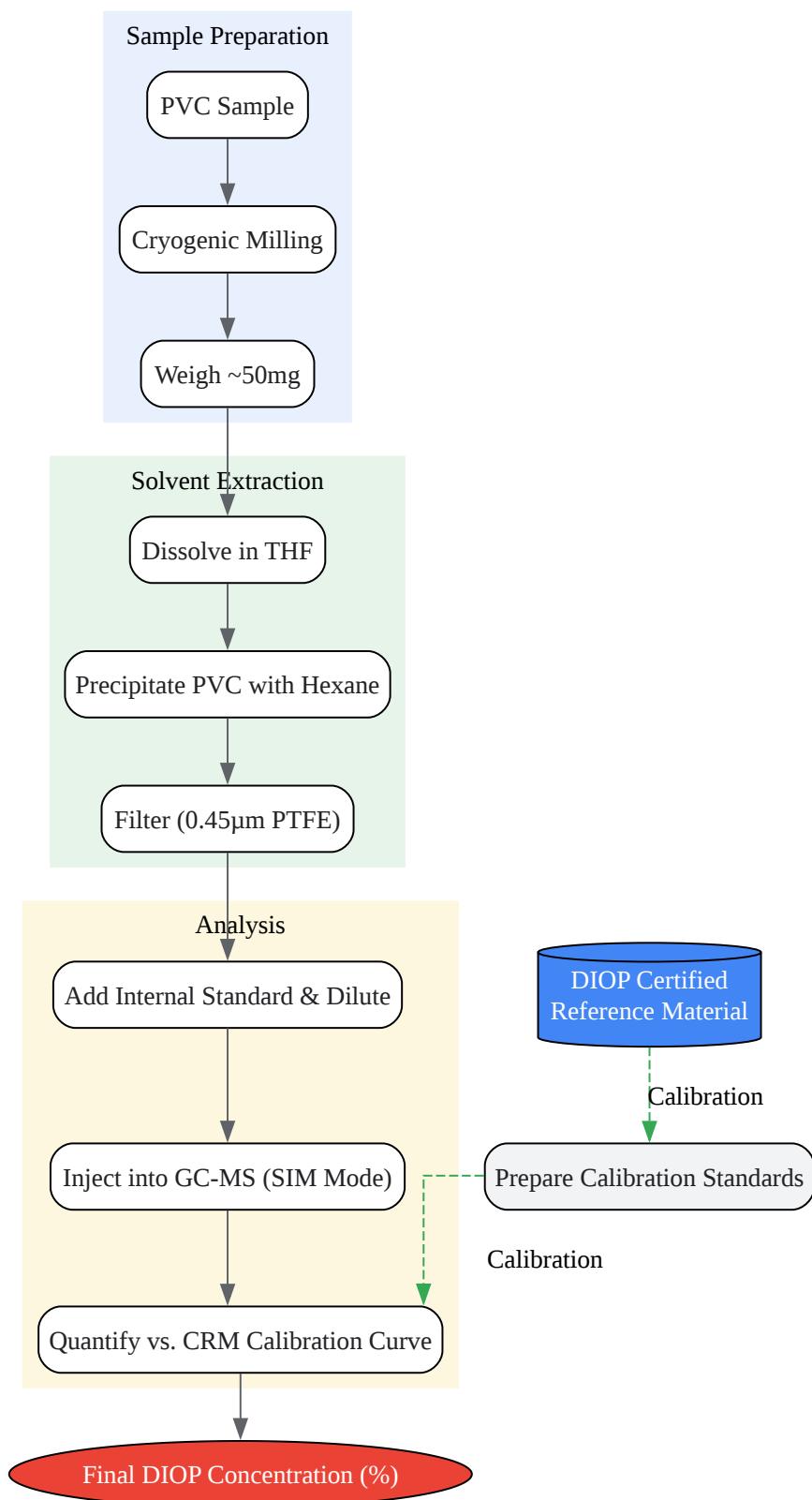
Step-by-Step Methodology

- Sample Preparation:
 - Cryogenically mill approximately 1-2 grams of the PVC sample into a fine powder. This increases the surface area for efficient solvent extraction.
 - Accurately weigh about 50 mg of the powdered sample into a 20 mL glass vial.[\[19\]](#)

- Solvent Extraction:
 - Add 5 mL of tetrahydrofuran (THF) to the vial to dissolve the sample. Agitate until fully dissolved.[19] THF is a strong solvent capable of dissolving the PVC matrix.
 - Add 10 mL of hexane to precipitate the PVC polymer out of the solution, leaving the plasticizers (including DIOP) in the solvent phase.[19]
 - Filter the solution through a 0.45 μ m PTFE filter to remove the precipitated polymer.
- Internal Standard & Dilution:
 - Transfer a precise aliquot (e.g., 0.3 mL) of the filtered extract into a GC vial.
 - Add a known amount (e.g., 0.2 mL of a 150 μ g/mL solution) of an internal standard, such as Benzyl Benzoate (BB).[19][22] The internal standard corrects for variations in injection volume and instrument response, which is a key component of a self-validating system.
 - Dilute the final solution to 1.5 mL with cyclohexane.[19]
- Instrumental Analysis (GC-MS):
 - Instrumentation: A Gas Chromatograph coupled with a Mass Spectrometer.
 - Column: A low-polarity column, such as a 5-type (e.g., DB-5MS), is commonly used for phthalate analysis.[21]
 - Injection: 1 μ L, split/splitless inlet.
 - GC Oven Program: A temperature gradient is used to separate the phthalates based on their boiling points. (e.g., start at 100°C, ramp to 300°C).
 - MS Detection: Operate in Selective Ion Monitoring (SIM) mode. Monitoring characteristic ions for DIOP (e.g., m/z 149, 167, 279) provides high selectivity and reduces interference from the sample matrix.[23]
- Calibration and Quantification:

- Prepare a series of at least four calibration standards from your DIOP CRM (e.g., from a neat standard or by diluting a solution CRM). Each standard must contain the same concentration of the internal standard.[19]
- Inject the standards to generate a calibration curve by plotting the ratio of the DIOP peak area to the internal standard peak area against the DIOP concentration.
- Inject the prepared sample and use the resulting peak area ratio and the calibration curve to calculate the concentration of DIOP in the sample.

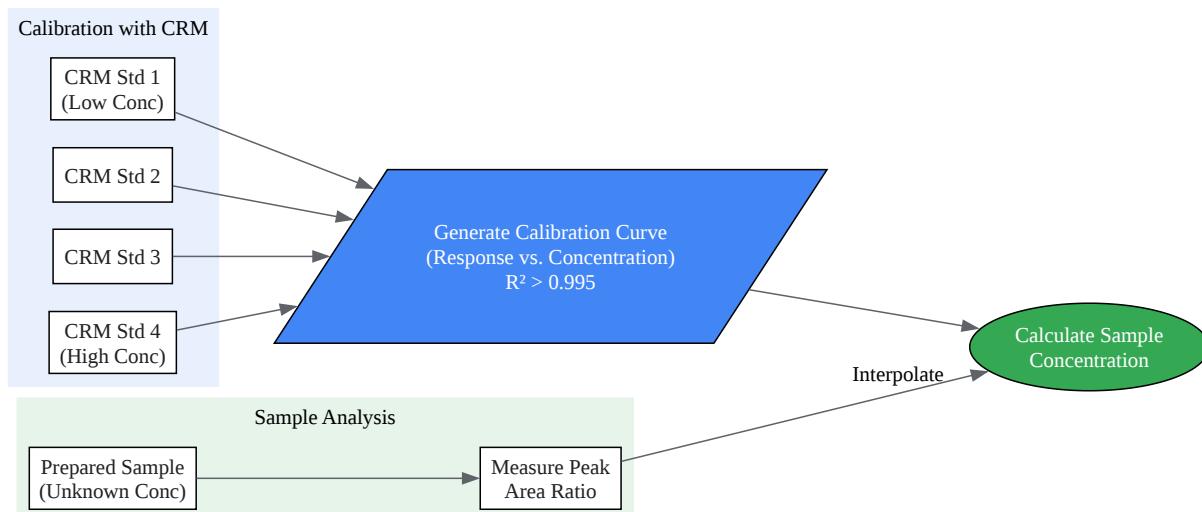
Experimental Workflow Diagram

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Caption: Workflow for DIOP quantification in PVC.

Data Interpretation and Quality Assurance

The foundation of trustworthy results lies in a robust calibration. The CRM is used to create a multi-point calibration curve, which validates the instrument's response across a range of concentrations.



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Caption: Calibration curve and sample quantification logic.

A key metric for the quality of the calibration curve is the coefficient of determination (R^2), which must be >0.995 . This demonstrates a linear relationship between concentration and instrument response, which is a prerequisite for accurate quantification.

Table 4: Typical Analytical Performance Data for Phthalate Analysis by GC-MS

| Parameter | Typical Value Range | Significance |
|-----------------------------|---------------------|--|
| Limit of Detection (LOD) | 0.03 - 5 µg/L[24] | The lowest concentration of analyte that the analytical process can reliably differentiate from the background noise. |
| Limit of Quantitation (LOQ) | 0.1 - 10 µg/L[24] | The lowest concentration of analyte that can be determined with an acceptable level of precision and accuracy. |
| Recovery | 85 - 115%[24] | The percentage of the true amount of analyte that is detected by the method; validates the efficiency of the extraction process. |
| Linearity (R^2) | > 0.995 | Indicates how well the calibration points fit a straight line, confirming the validity of the quantification model. |

Trustworthiness through Self-Validation: The protocol is a self-validating system. The use of an internal standard, a high-linearity calibration curve derived from a traceable CRM, and the analysis of a Quality Control Sample (QCS) from a different source (when available) all work together to provide confidence in the final reported value.[19]

Conclusion

The selection and proper use of a **Diisooctyl Phthalate** Certified Reference Material are critical for any laboratory tasked with quantifying this regulated plasticizer. The choice of CRM—whether neat or in solution—should be dictated by the laboratory's specific workflow, throughput, and technical expertise. As demonstrated, the CRM is not merely a chemical but the anchor of the entire analytical process, ensuring metrological traceability and the ultimate defensibility of the data.

By comparing DIOP CRMs with those for other regulated phthalates and emerging non-phthalate alternatives, laboratories can stay ahead of evolving regulatory demands. The detailed GC-MS protocol provided herein, grounded in authoritative methods from bodies like the CPSC and ASTM, offers a clear and robust pathway for generating accurate, reliable, and trustworthy results. For researchers, scientists, and drug development professionals, a rigorous, well-referenced analytical strategy is the bedrock of scientific integrity and product safety.

References

- Dioctyl terephthalate (DOTP) is an alternative to phthalate plasticizers. (2025). Google Search.
- **Diisooctyl phthalate (DIOP)** (Tech Mix) CAS # 27554-26-3. AccuStandard.
- ASTM D8133-23, Standard Test Method for Determination of Low Level Phthalates in Poly(Vinyl Chloride) Plastics by Solvent Extraction—Gas Chromatography/Mass Spectrometry. ASTM International.
- Phthalates in PVC Plastics. ASTM International.
- Diisobutyl phthalate, certified reference material, TraceCERT. Supelco.
- Important regulatory norms for the use of phthalate esters in consumer products. (2024). Google Search.
- **Diisooctyl phthalate.** CRM LABSTANDARD.
- A review of phthalate test methods. (2023). International Journal of Research in Engineering and Science.
- Di-n-octyl phthalate certified reference material, TraceCERT. Sigma-Aldrich.
- FDA limits phthalate ban to nine compounds. (2024). Food Navigator USA.
- Certificate of Analysis, Standard Reference Material 2860, Phthalates in Polyvinyl Chloride. National Institute of Standards & Technology.
- Application Notes: Analytical Methods for the Detection of Diisohexyl Phthalate (DIHP) in Water. Benchchem.
- Phthalates and Their Alternatives: Health and Environmental Concerns. TURI.
- Direct quantitative analysis of phthalate esters as micro-contaminants in cleanroom air and wafer surfaces by auto-thermal desorption-gas chromatography-mass spectrometry. (2016). ResearchGate.
- Alternative Plasticizers As Emerging Global Environmental and Health Threat: Another Regrettable Substitution? (2022). ACS Publications.
- Methods for the determination of phthalates in food. JRC Publications Repository.
- Phthalate Risks and Alternatives. Center for Advanced Life Cycle Engineering - CALCE, UMD.

- Identified alternatives to DEHP, DBP and BBP. (2010). Environmental Project No. 1341.
- Phthalates. CPAchem Products.
- 1,2-Benzenedicarboxylic acid, diisooctyl ester. NIST WebBook.
- Kunststoffzusatzstoff 01 European Pharmacopoeia (EP) Reference Standard. Sigma-Aldrich.
- Dibutyl phthalate European Pharmacopoeia (EP) Reference Standard. Sigma-Aldrich.
- Phthalate Reference Standards. AccuStandard.
- GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance. Restek.
- ISO Publishes ISO 8124-6:2018 on Phthalates. (2019). SGS.
- Analytical Methods. ATSDR.
- Examples of national regulatory limits for phthalate composition of children's toys. Google Search.
- Test Method: CPSC-CH-C1001-09.3 Standard Operating Procedure for Determination of Phthalates. (2010). CPSC.
- GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance. (2020). Restek Resource Hub.
- Di-n-octyl phthalate. NIST WebBook.
- Phthalate Testing. Berkeley Analytical.
- Phthalates Testing according to EU Regulations. (2025). Measurlabs.
- GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance. Restek.
- **diisooctyl phthalate**, 27554-26-3. The Good Scents Company.
- **Diisooctyl phthalate**. PubChem - NIH.
- Test Method: CPSC-CH-C1001-09.4 Standard Operating Procedure for Determination of Phthalates. (2018). CPSC.
- Phthalates Business Guidance. CPSC.gov.
- Determination of Phthalates in Polymer Materials Comparison of GC/MS and GC/ECD methods. ResearchGate.
- Rapid determination of phthalates in polymers - Maximizing sample throughput to <10 min per sample using pyrolyzer/thermal desorption GC-MS. Thermo Fisher Scientific.
- Di-n-octyl phthalate. NIST WebBook.
- List of European Pharmacopoeia Reference Standards. Council of Europe.
- Phthalates Reference Materials. LGC Standards.
- Analytical method for the identification and assay of 12 phthalates in cosmetic products: application of the ISO 12787 international standard "Cosmetics-Analytical methods- Validation criteria for analytical results using chromatographic techniques". PubMed.
- Phthalates Analysis. SGS PSI - Polymer Solutions.

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Sources

- 1. uml.edu [uml.edu]
- 2. Phthalate Risks and Alternatives | Center for Advanced Life Cycle Engineering [calce.umd.edu]
- 3. sciph.info [sciph.info]
- 4. accustandard.com [accustandard.com]
- 5. cpsc.gov [cpsc.gov]
- 6. measurlabs.com [measurlabs.com]
- 7. scientificlabs.co.uk [scientificlabs.co.uk]
- 8. CPACheM Products - Phthalates [cpachem.com]
- 9. accustandard.com [accustandard.com]
- 10. Diisooctyl phthalate – CRM LABSTANDARD [crmlabstandard.com]
- 11. Phthalates Reference Materials | LGC Standards [lgcstandards.com]
- 12. berkeleyanalytical.com [berkeleyanalytical.com]
- 13. Phthalates in PVC Plastics | ASTM [astm.org]
- 14. ISO Publishes ISO 8124-6:2018 on Phthalates | SGS [sgs.com]
- 15. tsapps.nist.gov [tsapps.nist.gov]
- 16. gst-chem.com [gst-chem.com]
- 17. pubs.acs.org [pubs.acs.org]
- 18. store.astm.org [store.astm.org]
- 19. cpsc.gov [cpsc.gov]
- 20. ijres.org [ijres.org]
- 21. gcms.cz [gcms.cz]

- 22. GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance [discover.restek.com]
- 23. Diisooctyl phthalate | C24H38O4 | CID 33934 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 24. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [The Analytical Imperative: Why DIOP and its CRMs Matter]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129133#diisooctyl-phthalate-certified-reference-materials]

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